

An In-depth Technical Guide to the Basic Properties of Isopropylamine NONOate

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Compound of Interest

Compound Name: [3-Aminopropyl(propan-2-yl)amino]-hydroxyimino-oxidoazanium

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the fundamental physicochemical and biological properties of isopropylamine NONOate (IPA/NO). It is intended to serve as a technical resource for researchers and professionals engaged in drug discovery and development, particularly in areas involving nitric oxide (NO) and nitroxyl (HNO) signaling.

Core Physicochemical Properties

Isopropylamine NONOate, systematically named sodium 1-(N-isopropylamino)diazen-1-ium-1,2-diolate, is a diazeniumdiolate that belongs to the class of NONOates. These compounds are notable for their ability to spontaneously release nitric oxide (NO) and related nitrogen oxides under physiological conditions.

Table 1: Physicochemical Properties of Isopropylamine NONOate (Sodium Salt)

Property	Value	Source
Chemical Formula	C ₃ H ₈ N ₃ NaO ₂	
Molecular Weight	141.10 g/mol	Calculated
Synonyms	IPA/NO, Na[(CH ₃) ₂ CHNH(N(O)NO)]	[1]
Appearance	Crystalline solid	[2]
Solubility	Miscible with water. Soluble in ethanol, DMSO, and dimethylformamide (for related NONOates).	[2][3]
UV/Vis Absorbance (λ _{max})	~250 nm (characteristic of NONOates)	[2]

Mechanism of Action: A pH-Dependent Dual Donor of Nitroxyl (HNO) and Nitric Oxide (NO)

Isopropylamine NONOate is distinguished by its capacity to release both nitroxyl (HNO) and nitric oxide (NO), with the ratio of the two being highly dependent on the pH of the surrounding medium. This property makes it a versatile tool for studying the distinct biological effects of these two signaling molecules.[1]

At physiological pH (around 7.4), the primary decomposition pathway of IPA/NO yields HNO and isopropanol.[3] However, as the pH becomes more acidic, the release of NO becomes more prominent.[1]

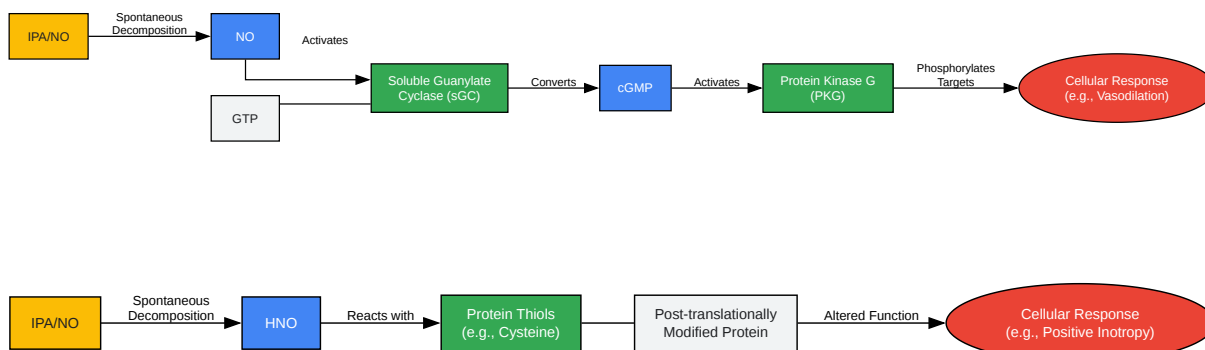
- At pH > 7: Primarily releases HNO.
- At pH < 5: Primarily releases NO.[1]
- At intermediate pH: Releases a mixture of HNO and NO.[1]

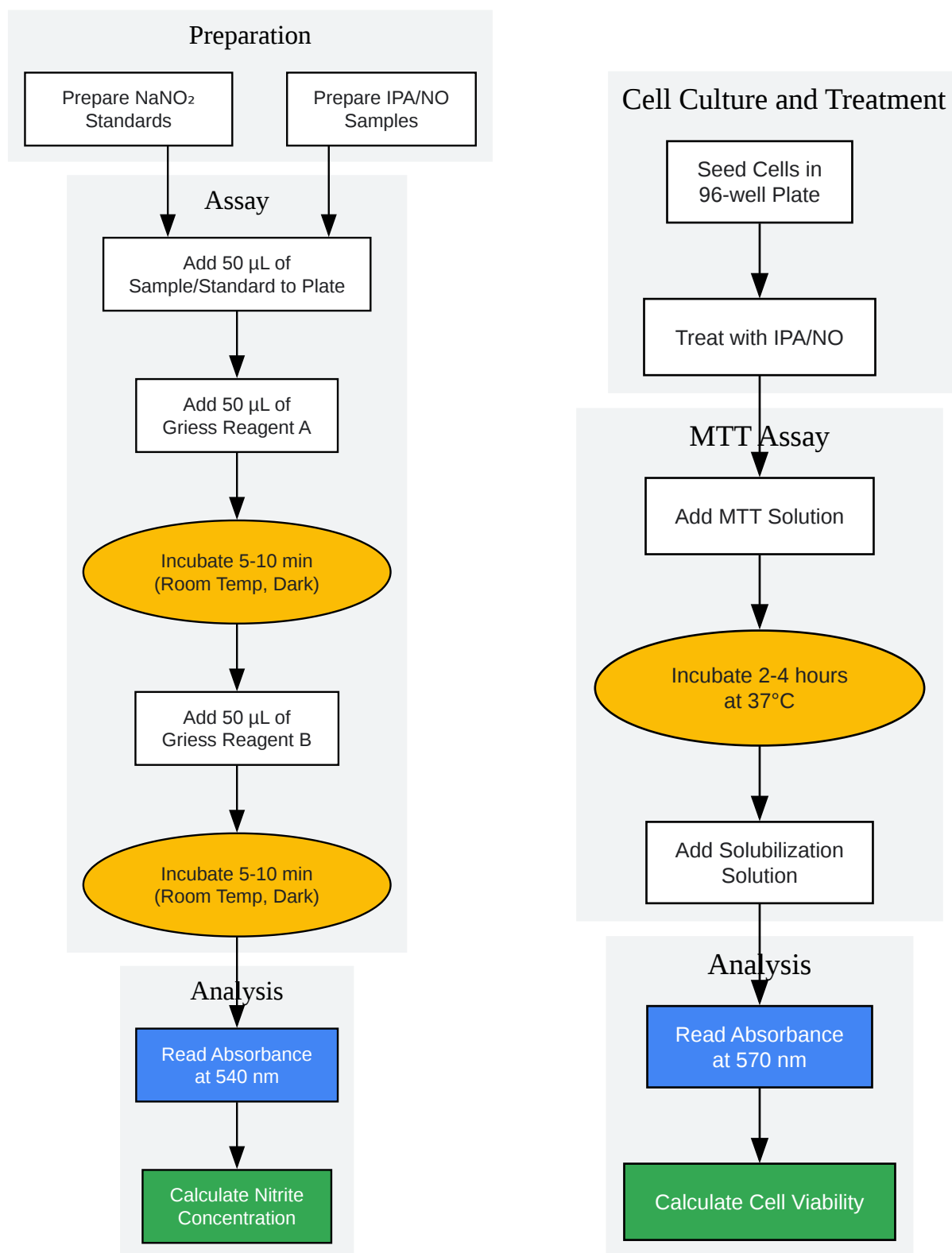
The half-life of isopropylamine NONOate in solution is approximately 2 minutes under physiological conditions (pH 7.4, 37°C).[2][3]

Signaling Pathways

The biological effects of isopropylamine NONOate are mediated by the downstream signaling pathways of its decomposition products, HNO and NO.

Nitric Oxide (NO) Signaling: The canonical pathway for NO signaling involves the activation of soluble guanylate cyclase (sGC), leading to the production of cyclic guanosine monophosphate (cGMP). cGMP, in turn, activates protein kinase G (PKG), which mediates a variety of cellular responses, including smooth muscle relaxation and vasodilation.





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